Acrylonitrile Butadiene Styrene (ABS-752)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*ABS-752*
Cat. No.:	*B15541391*

Get Quote

ABS-752 is a specific grade of Acrylonitrile Butadiene Styrene (ABS), a common thermoplastic terpolymer. Rather than a single chemical entity with a defined molecular weight, ABS is a complex polymer blend. Its structure is best understood by examining its constituent monomers and their arrangement.

Chemical Structure and Composition

The general chemical formula for ABS is $(C_8H_8)_x \cdot (C_4H_6)y \cdot (C_3H_3N)z$.[1] It is synthesized by polymerizing styrene and acrylonitrile in the presence of polybutadiene.[1] The proportions of these monomers can be varied to produce different grades of ABS with specific properties. Typically, ABS consists of 15-35% acrylonitrile, 5-30% butadiene, and 40-60% styrene.[1]

The structure is essentially a matrix of styrene-acrylonitrile copolymer (SAN) with globules of polybutadiene distributed throughout. This results in a material that combines the properties of its components:

- Acrylonitrile: Provides chemical resistance, heat stability, fatigue resistance, hardness, and rigidity.[1]
- Butadiene: A rubbery substance that imparts toughness and impact strength, even at low temperatures.[1]

© 2026 BenchChem. All rights reserved.

- Styrene: Contributes a glossy, impervious surface, rigidity, and ease of processing.[1]

Experimental Protocols: Synthesis

ABS is typically produced via emulsion or continuous mass polymerization.[2] A common method is graft copolymerization:

- Polybutadiene Synthesis: The process begins with the emulsion polymerization of butadiene to form a polybutadiene latex.
- Grafting: A mixture of styrene and acrylonitrile monomers is then added to the polybutadiene latex.
- Polymerization: A free-radical initiator is introduced to polymerize the styrene and acrylonitrile, which grafts onto the polybutadiene backbone. This creates the characteristic structure of a continuous SAN matrix with dispersed polybutadiene particles.[3]
- Coagulation and Drying: The resulting ABS resin is then coagulated, washed, and dried to produce pellets for processing.

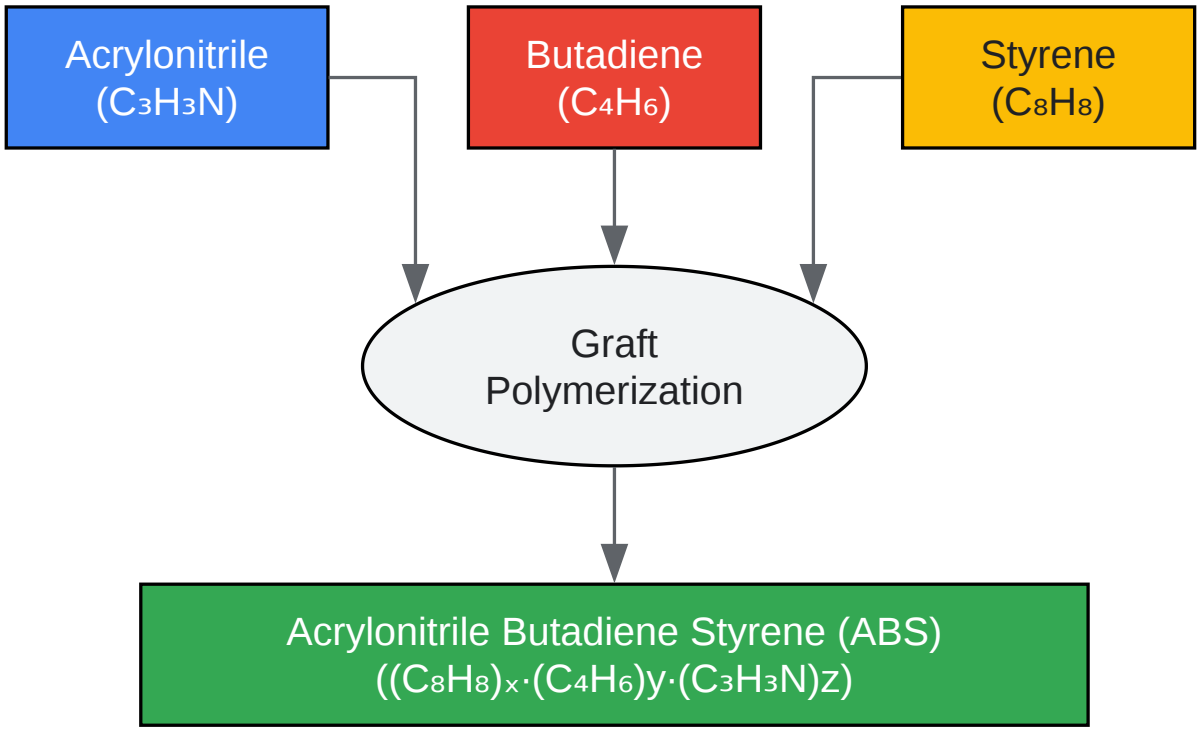
Data Presentation: Physicochemical Properties of ABS

Property	Value Range	Test Method
Ultimate Tensile Strength	22.1 – 57.0 MPa	ASTM D638
Elongation at Break	3.00 – 150 %	ASTM D638
Flexural Modulus	0.200 – 5.50 GPa	ASTM D790
Izod Impact, Notched	8.00 – 48.0 kJ/m²	ASTM D256
Hardness, Rockwell R	68.0 – 118	ASTM D785
Glass Transition Temp.	Approx. 105 °C	DSC
Melting Point	190°C - 220°C	DSC

Data sourced from various generic ABS datasheets.[3][4]

Mandatory Visualization: ABS Synthesis

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Synthesis of ABS from its three primary monomers.

ABT-737: A BH3 Mimetic

ABT-737 is a potent small-molecule inhibitor of the anti-apoptotic proteins Bcl-2, Bcl-xL, and Bcl-w.[5] It functions as a BH3 mimetic, mimicking the action of pro-apoptotic BH3-only proteins to induce apoptosis.[6]

Chemical Structure

- IUPAC Name: 4-{4-[(4′-Chloro[1,1′-biphenyl]-2-yl)methyl]piperazin-1-yl}-N-(4-{[(2R)-4-(dimethylamino)-1-(phenylsulfanyl)butan-2-yl]amino}-3-nitrobenzene-1-sulfonyl)benzamide[7]
- Chemical Formula: $C_{42}H_{45}ClN_6O_5S_2$[7]
- Molar Mass: 813.43 $g \cdot mol^{-1}$[7]

Data Presentation: Inhibitory Activity of ABT-737

© 2026 BenchChem. All rights reserved.

Target Protein	Activity Metric	Value
Bcl-2	EC_{50}	30.3 nM
Bcl-xL	EC_{50}	78.7 nM
Bcl-w	EC_{50}	197.8 nM
Mcl-1	-	No Inhibition
Bcl-B	-	Low Activity
Bfl-1	-	No Effects

Data from cell-free assays.[5]

Cell Line (Cancer Type)	Activity Metric	Value
HL-60 (Leukemia)	IC_{50}	50 nM
KG1 (Leukemia)	IC_{50}	80 nM
NB4 (Leukemia)	IC_{50}	80 nM
Multiple Myeloma Cells	IC_{50}	5-15 µM

Data from various cell-based assays.[5][6]

Experimental Protocols

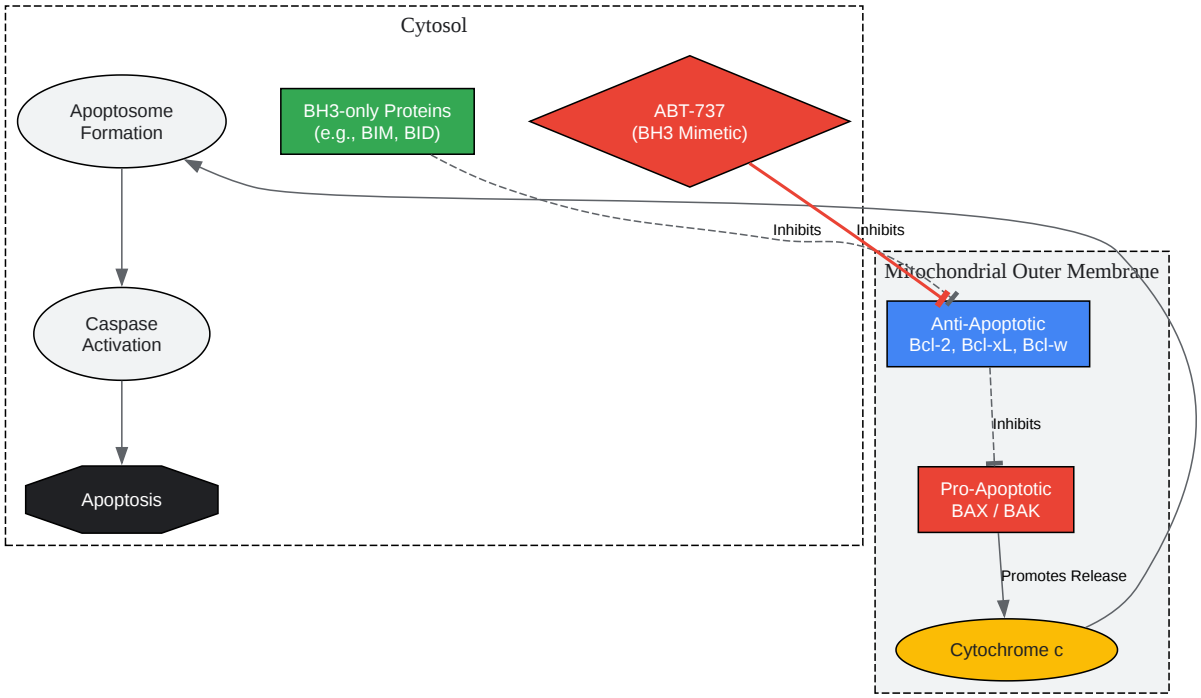
- Cell Seeding: Cancer cell lines (e.g., HCT116, HT-29) are seeded in 96-well plates at a predetermined density and allowed to adhere overnight.[8]
- Drug Treatment: The following day, the culture medium is replaced with fresh medium containing various concentrations of ABT-737 (e.g., 1 µM to 10 µM) or a vehicle control (e.g., 0.1% DMSO).[9]
- Incubation: Cells are incubated with the compound for a specified period (e.g., 24, 48, or 72 hours).[8][10]

© 2026 BenchChem. All rights reserved.

- MTS Reagent Addition: Following incubation, an MTS (3-(4,5-dimethylthiazol-2-yl)-5-(3-carboxymethoxyphenyl)-2-(4-sulfophenyl)-2H-tetrazolium) reagent is added to each well according to the manufacturer's protocol.[8]
- Measurement: The plates are incubated for 1-4 hours to allow for the conversion of the MTS tetrazolium salt to formazan by metabolically active cells. The absorbance is then measured at 490 nm using a microplate reader.
- Data Analysis: Cell viability is calculated as a percentage relative to the vehicle-treated control cells.
- Drug Treatment: Cells are treated with ABT-737, a positive control, and a vehicle control for a defined period.
- Cell Harvesting: Adherent cells are detached using a gentle dissociation reagent (e.g., Accutase), while suspension cells are collected by centrifugation. Both floating and adherent cells are pooled.[8]
- Staining: Cells are washed and then resuspended in an Annexin V binding buffer. FITC-conjugated Annexin V and propidium iodide (PI) are added to the cell suspension.
- Incubation: The cells are incubated in the dark for approximately 15 minutes at room temperature.
- Flow Cytometry: The stained cells are analyzed by flow cytometry. Annexin V-positive/PI-negative cells are identified as early apoptotic, while Annexin V-positive/PI-positive cells are considered late apoptotic or necrotic.[10]

Mandatory Visualization: ABT-737 Mechanism of Action

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: ABT-737 inhibits Bcl-2/Bcl-xL, leading to apoptosis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Acrylonitrile butadiene styrene - Wikipedia [en.wikipedia.org]
- 2. specialchem.com [specialchem.com]
- 3. sybridge.com [sybridge.com]
- 4. linseis.com [linseis.com]
- 5. selleckchem.com [selleckchem.com]

- 6. taylorandfrancis.com [taylorandfrancis.com]
- 7. ABT-737 - Wikipedia [en.wikipedia.org]
- 8. Induction of Noxa Sensitizes Human Colorectal Cancer Cells Expressing Mcl-1to the Small-Molecule Bcl-2/Bcl-xL Inhibitor, ABT-737 - PMC [pmc.ncbi.nlm.nih.gov]
- 9. ABT-737, a small molecule Bcl-2/Bcl-xL antagonist, increases antimitotic-mediated apoptosis in human prostate cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 10. e-century.us [e-century.us]
- To cite this document: BenchChem. [Acrylonitrile Butadiene Styrene (ABS-752)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15541391/docs#acrylonitrile-butadiene-styrene-abs-752]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.